

The Discovery and Enduring Legacy of 1,3-Propane Sultone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propane sultone

Cat. No.: B022683

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Propane sultone, a cyclic sulfonate ester, has carved a unique and complex history within the landscape of organic chemistry. Since its effective synthesis was established in the mid-20th century, it has served as a pivotal intermediate in the synthesis of a wide array of compounds, owing to its high reactivity as a sulfopropylating agent. This technical guide provides an in-depth exploration of the discovery, historical development, and key applications of **1,3-propane sultone**. It details the seminal synthesis protocols, presents a comprehensive summary of its physicochemical and toxicological properties, and elucidates its primary mechanism of biological action. This document is intended to serve as a thorough resource for researchers and professionals in chemistry and drug development, offering a consolidated repository of critical data and methodologies related to this potent and historically significant chemical entity.

Discovery and History

The journey to the isolation and characterization of **1,3-propane sultone** began with the synthesis of its precursor, 3-hydroxypropanesulfonic acid. In 1939, Kharasch and colleagues first synthesized 3-hydroxypropanesulfonic acid through the reaction of allyl alcohol and sodium bisulfite in the presence of oxygen^[1]. However, it was not until 1954 that Helberger and his team successfully prepared **1,3-propane sultone** by the high-temperature dehydration and cyclization of 3-hydroxypropanesulfonic acid^[1].

Following its discovery, **1,3-propane sultone** quickly gained traction in the chemical industry, with production commencing in Germany and the USA in the 1950s and 1960s[2][3]. Its utility as a chemical intermediate for introducing the sulfopropyl group (-CH₂CH₂CH₂SO₃-) into various molecules led to its use in the production of a diverse range of products, including fungicides, insecticides, cation-exchange resins, dyes, and vulcanization accelerators[4]. It also found application in conferring water solubility and an anionic character to molecules[5].

Despite its industrial importance, the hazardous nature of **1,3-propane sultone** soon became apparent. It was identified as a potent alkylating agent and subsequently classified as a carcinogen, mutagen, and teratogen[6][7]. This led to a significant decline in its large-scale industrial use in many countries by the 1970s[2][3]. However, its unique reactivity has ensured its continued, albeit more controlled, use in specialized applications, such as in the synthesis of specialty surfactants (e.g., CHAPS detergent), as an electrolyte additive in lithium-ion batteries to improve performance and safety, and in certain pharmaceutical intermediates[5][6][8].

Physicochemical and Toxicological Properties

A comprehensive understanding of the physical, chemical, and toxicological properties of **1,3-propane sultone** is paramount for its safe handling and application.

Physical and Chemical Properties

1,3-Propane sultone is a colorless, odorless crystalline solid at room temperature that becomes a liquid above its melting point[6][9]. It is soluble in water and a variety of organic solvents[7][10]. Key physicochemical properties are summarized in Table 1.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ O ₃ S	[6][9]
Molecular Weight	122.14 g/mol	[6][9]
Melting Point	30-33 °C	[6][9]
Boiling Point	180 °C at 30 mmHg	[9]
Density	1.392 g/cm ³ at 25 °C	[6][9]
Water Solubility	100 g/L	[7][10]
Vapor Pressure	0.00237 mmHg at 25 °C	[11]
Appearance	Colorless to light yellow liquid or crystal	[6]

Table 1: Physical and Chemical Properties of 1,3-**Propane Sultone**.

Toxicological Data

The high reactivity of 1,3-**propane sultone** as an alkylating agent is the basis for its significant toxicity. It is classified as a carcinogen and mutagen. A summary of acute toxicity data is provided in Table 2.

Route of Administration	Species	LD50 Value	Reference
Oral	Rat	100 - 200 mg/kg	[12][13][14]
Dermal	Guinea Pig	0.5 - 1.0 mL/kg	[12]
Subcutaneous	Rat	135 mg/kg	[12]
Intraperitoneal	Mouse	467 mg/kg	[12]

Table 2: Acute Toxicity Data for 1,3-**Propane Sultone**.

Experimental Protocols

The synthesis of 1,3-**propane sultone** has been approached through several routes, with the most common historically involving the sulfonation of allyl alcohol followed by cyclization.

Synthesis from Allyl Alcohol and Sodium Bisulfite

This traditional method involves a two-step process: the formation of sodium 3-hydroxypropane-1-sulfonate and its subsequent conversion to 1,3-**propane sultone**.

Step 1: Synthesis of Sodium 3-Hydroxypropane-1-sulfonate

- **Reaction Setup:** In a well-ventilated fume hood, a reaction vessel equipped with a stirrer, thermometer, and reflux condenser is charged with a solution of sodium bisulfite in water.
- **Addition of Allyl Alcohol:** Allyl alcohol is added dropwise to the sodium bisulfite solution while maintaining the temperature below 40°C. The reaction is exothermic and requires cooling.
- **pH Control:** The pH of the reaction mixture is maintained between 8 and 9 by the controlled addition of a sodium hydroxide solution[15].
- **Reaction Completion:** The reaction is monitored, and upon completion (indicated by the disappearance of the allyl alcohol reflux), the solution is concentrated under reduced pressure to precipitate the sodium 3-hydroxypropane-1-sulfonate.
- **Isolation:** The precipitated product is isolated by filtration and dried.

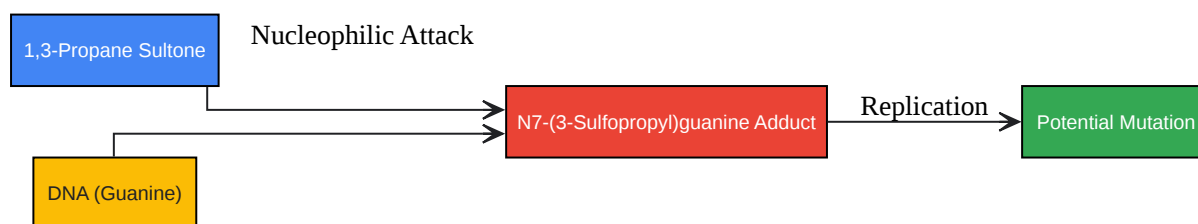
Step 2: Cyclization to 1,3-**Propane Sultone**

- **Acidification:** The sodium 3-hydroxypropane-1-sulfonate is dissolved in a minimal amount of water and acidified with a strong acid, such as hydrochloric acid or sulfuric acid, to a pH of 1-2.
- **Dehydration and Cyclization:** The resulting 3-hydroxypropanesulfonic acid is subjected to vacuum distillation. At elevated temperatures (around 205-230°C), intramolecular dehydration and cyclization occur to form 1,3-**propane sultone**[16].
- **Purification:** The distilled 1,3-**propane sultone** is collected. The typical yield for this process is reported to be up to 95%[16].

Signaling Pathways and Experimental Workflows

Mechanism of Carcinogenesis: DNA Alkylation

1,3-Propane sultone is a direct-acting alkylating agent, meaning it can react with nucleophilic sites in biological macromolecules like DNA without the need for metabolic activation^[12]. Its carcinogenicity is attributed to its ability to form covalent adducts with DNA bases, leading to mutations if not repaired. The primary mechanism involves the nucleophilic attack by DNA bases on the electrophilic carbon atom of the sultone ring, leading to ring-opening and the formation of a sulfopropyl adduct. The N7 position of guanine is the most frequent site of alkylation, accounting for over 90% of the DNA adducts formed^[17].

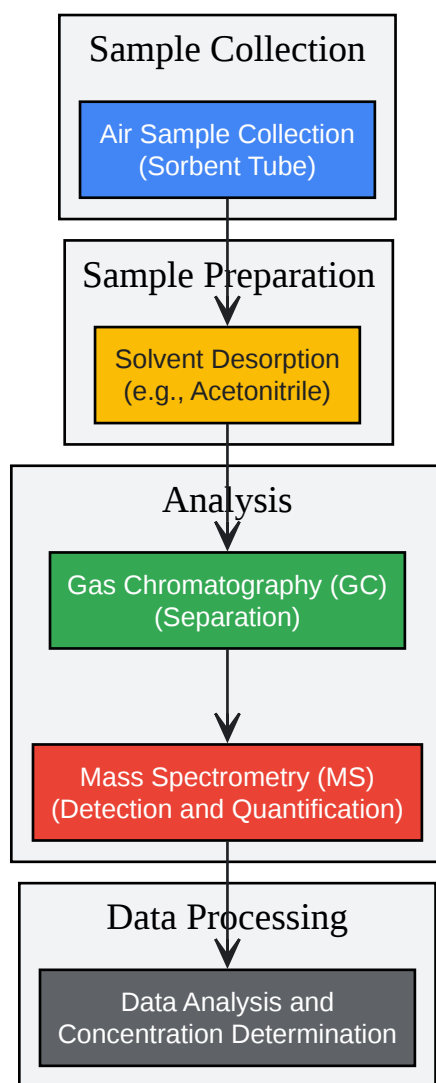


[Click to download full resolution via product page](#)

Mechanism of DNA Alkylation by 1,3-**Propane Sultone**.

Analytical Workflow: GC-MS Determination in Air

The determination of 1,3-**propane sultone** in workplace air is crucial for monitoring occupational exposure. A common analytical method involves gas chromatography-mass spectrometry (GC-MS). The general workflow for this analysis is outlined below.



[Click to download full resolution via product page](#)

Workflow for GC-MS Analysis of 1,3-**Propane Sultone** in Air.

Conclusion

1,3-**Propane sultone** stands as a testament to the dual nature of reactive chemical compounds—possessing significant utility in chemical synthesis while demanding stringent handling due to its inherent hazards. Its history, from its initial synthesis to its widespread industrial application and subsequent regulation, offers valuable lessons in chemical safety and the importance of understanding toxicological profiles. For the modern researcher, 1,3-**propane sultone** remains a valuable, albeit challenging, reagent. This guide has provided a comprehensive overview of its discovery, properties, synthesis, and mechanisms of action,

aiming to equip scientists and professionals with the necessary knowledge for its informed and safe utilization in their research and development endeavors. The continued study of such compounds is essential for advancing our understanding of chemical reactivity, toxicology, and the development of safer alternatives in the future.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN108164502B - Preparation method of 1, 3-propane sultone - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. 1,3-Propane sultone as an extremely potent human carcinogen: description of an exposed cohort in Germany - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 1,3-Propane sultone - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. 1,3-Propane sultone:Reactions,Synthesis,Human Exposure_Chemicalbook [chemicalbook.com]
- 6. What is 1,3-Propane sultone - Chemical Supplier Unilong [unilongindustry.com]
- 7. 1,3-Propanesultone: Chemical properties, uses and carcinogenicity_Chemicalbook [m.chemicalbook.com]
- 8. 1,3-Propane sultone : high reactivity, mechanism of carcinogenesis and applications_Chemicalbook [chemicalbook.com]
- 9. 1,3-Propanesultone 98 1120-71-4 [sigmaaldrich.com]
- 10. The properties and uses of 1,3-Propane sultone _Chemicalbook [chemicalbook.com]
- 11. research.utwente.nl [research.utwente.nl]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. chemicalbook.com [chemicalbook.com]
- 14. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 1120-71-4 Name: 1,3-propanesultone [xixisys.com]

- 15. The preparation method of 1,3-propane sultone - Eureka | Patsnap [eureka.patsnap.com]
- 16. prepchem.com [prepchem.com]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Discovery and Enduring Legacy of 1,3-Propane Sultone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022683#discovery-and-history-of-propane-sultone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com